

Structural Elucidation of 2-Nitro-N-propylaniline: A Comparative NMR Analysis Guide

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Compound of Interest

Compound Name: 2-Nitro-n-propylaniline

Cat. No.: B1356638

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Executive Summary & Core Directive

In the synthesis of nitro-substituted anilines—critical intermediates for azo dyes and pharmaceutical pharmacophores—structural ambiguity is a frequent challenge. The nitration of

-propylaniline often yields a mixture of regioisomers (ortho/para), while alkylation of 2-nitroaniline can suffer from rearrangement or branching errors (n-propyl vs. isopropyl).

This guide provides a definitive, self-validating workflow for interpreting the

H-NMR and

C-NMR spectra of 2-Nitro-

-propylaniline. Unlike generic spectral lists, this document focuses on the diagnostic signals that objectively distinguish the target compound from its common impurities: 4-nitro-

-propylaniline (the para-isomer) and 2-nitro-

-isopropylaniline (the branched isomer).

Experimental Protocol: The Self-Validating System

To ensure reproducibility and accurate detection of the diagnostic intramolecular hydrogen bond, the choice of solvent is critical.

Sample Preparation Protocol

- Solvent: Deuterated Chloroform ([CDCl₃](#)) is required.[\[1\]](#)
 - Reasoning: Polar aprotic solvents like [DMSO-*d*₆](#) disrupt the intramolecular hydrogen bond between the NH and the ortho-nitro group. [CDCl₃](#) preserves this interaction, making the NH chemical shift a primary diagnostic tool.
- Concentration: ~10-15 mg in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.[\[2\]](#)[\[3\]](#)

H-NMR Spectral Analysis (400 MHz,)

The proton spectrum of 2-nitro-

-propylaniline is defined by three distinct regions. The "Smoking Gun" for the ortho isomer is the amine proton behavior.

Region A: The "Smoking Gun" – Amine Proton (NH)

In ortho-nitroanilines, the amine proton forms a robust intramolecular hydrogen bond (IMHB) with the oxygen of the nitro group.

Feature	2-Nitro- -propylaniline (Target)	4-Nitro- -propylaniline (Alternative)
Shift ()	8.0 – 8.5 ppm (Broad sing.)	4.0 – 5.0 ppm (Broad sing.)
Mechanism	Deshielded by IMHB (Planar 6-membered ring effect).	Shielded; no IMHB; intermolecular exchange only.
Validation	Solvent Test: Shift remains downfield in non-polar solvents.	Shift is highly concentration/temperature dependent.

“

Analyst Note: If your NH signal appears upfield (< 6.0 ppm) in

, you likely have the para isomer or the reaction failed.

Region B: The Aromatic Fingerprint (4 Protons)

The aromatic region distinguishes the substitution pattern (1,2-disubstituted vs 1,4-disubstituted).

- H-3 (Ortho to

); The most deshielded proton (~8.15 ppm). Appears as a doublet of doublets (

,

Hz). The nitro group's anisotropy and inductive effect pull electron density away.

- H-6 (Ortho to

); The most shielded aromatic proton (~6.6 - 6.8 ppm). The amine lone pair donates density (resonance), shielding this position.

- H-4 & H-5: Multiplets between 6.6 – 7.5 ppm.

Comparison Logic:

- Target (Ortho): ABCD system (4 distinct signals).
- Alternative (Para): AA'BB' system (Appears as two "roofed" doublets).

Region C: The Aliphatic Chain (Propyl Group)

This region confirms the alkylation status and distinguishes linear (

-propyl) from branched (

-propyl) chains.

Proton	Multiplicity	Approx. ^[3] ^[4] ^[5] Shift ()	Diagnostic Logic
	Quartet/Triplet	~3.2 – 3.3 ppm	Coupled to and central .
Central	Sextet	~1.7 ppm	Coupled to and .
Terminal	Triplet	~1.0 ppm	Definitive for n-propyl.

“

Critical Check: If the methyl group appears as a Doublet (~1.2 ppm) with an integration of 6H, you have synthesized 2-nitro-

-isopropylaniline.

C-NMR Spectral Analysis (100 MHz,)

The carbon spectrum provides a backbone count to confirm purity.

- Carbonyl-like Region: None (Absence confirms no unreacted amide starting material).
- Aromatic Quaternary Carbons:
 - C-NO
(C2): ~130-135 ppm (Deshielded).
 - C-NHR (C1): ~145-148 ppm (Deshielded by N).
- Aliphatic Carbons:
 - : ~45 ppm.
 - : ~22 ppm.
 - : ~11.5 ppm.

Comparative Performance Guide

The following table summarizes the spectral differences required to certify the product identity against its most common synthesis byproducts.

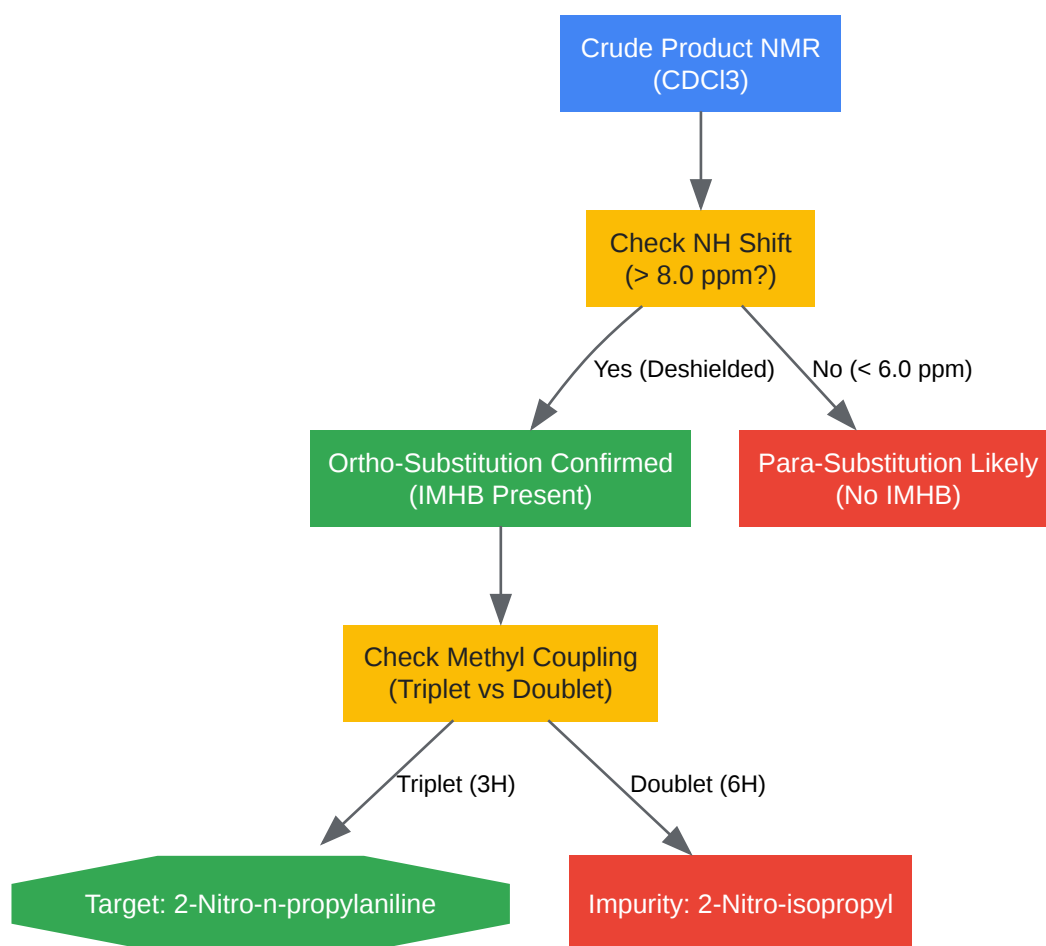
Table 1: Diagnostic Signal Comparison

Diagnostic Feature	2-Nitro-N-propylaniline (Target)	4-Nitro-N-propylaniline (Regioisomer)	2-Nitro-N-isopropylaniline (Branched Impurity)
NH Proton ()	~8.2 ppm (Deshielded)	~4.5 ppm (Shielded)	~8.2 ppm (Deshielded)
Aromatic Pattern	ABCD (4 distinct env.)	AA'BB' (Symmetric)	ABCD (4 distinct env.)
Alkyl Methyl	Triplet (3H)	Triplet (3H)	Doublet (6H)
Alkyl Methine/ene	Sextet (, 2H)	Sextet (, 2H)	Septet (, 1H)
Intramolecular H-Bond	Yes (Stable)	No	Yes

Visualization: Logic Pathways

Diagram 1: Isomer Identification Workflow

This decision tree outlines the logical steps an analyst should take when processing the raw NMR data.

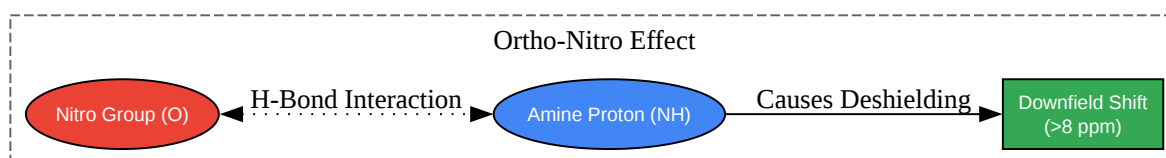


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Caption: Figure 1. Step-wise logic gate for distinguishing regioisomers and alkyl-chain isomers using ^1H -NMR shifts.

Diagram 2: Intramolecular Hydrogen Bonding Mechanism

Visualizing why the shift occurs is crucial for understanding the "Expert" interpretation.



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Caption: Figure 2. The intramolecular hydrogen bond locks the proton in a planar, deshielded environment, distinct from the para-isomer.

References

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